

Application Notes and Protocols: Long-Term Storage of Carbenicillin Disodium Stock Solutions

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Compound of Interest

Compound Name: Carbenicillin Disodium

Cat. No.: B001278

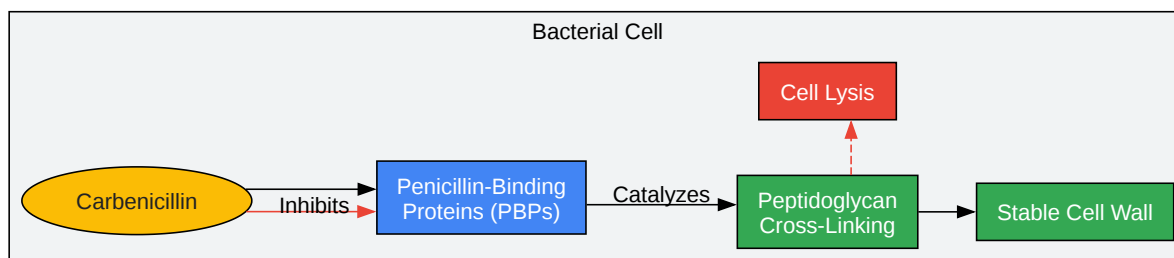
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Introduction

Carbenicillin Disodium is a semi-synthetic penicillin antibiotic widely utilized in molecular biology and biotechnology for the selection of transformed cells harboring resistance genes.[1][2] As a member of the β -lactam class of antibiotics, it functions by inhibiting the synthesis of the bacterial cell wall.[1][3] Notably, Carbenicillin offers greater stability in culture media compared to its analogue, ampicillin, as it is more resistant to degradation by heat and low pH.[1][4] This enhanced stability leads to a reduction in the formation of satellite colonies, providing a more stringent and reliable selection pressure over extended incubation periods.[3][5][6] These application notes provide detailed protocols for the preparation and long-term storage of **Carbenicillin Disodium** stock solutions to ensure their efficacy and stability.

Mechanism of Action

Carbenicillin is a bactericidal agent that targets the final stages of peptidoglycan synthesis, a critical component of the bacterial cell wall.[2][7] The antibiotic acylates penicillin-binding proteins (PBPs), thereby inactivating these enzymes.[3][7][8] This inactivation prevents the formation of cross-links between linear peptidoglycan strands, compromising the structural integrity of the cell wall.[3][7] The weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[2][3]



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Caption: Mechanism of action of Carbenicillin.

Storage Conditions

Proper storage of **Carbenicillin Disodium**, both in its powdered form and as a stock solution, is crucial for maintaining its antimicrobial activity.

Table 1: Storage of **Carbenicillin Disodium** Powder

Storage Temperature	Duration	Notes
2°C to 8°C	At least 1 year	Keep container tightly closed. [1][9]
-20°C	At least 3 years	For extended long-term storage.[1]

Table 2: Long-Term Storage of **Carbenicillin Disodium** Stock Solutions

Solvent	Concentration	Storage Temperature	Duration
Ultrapure Water or 50% Ethanol	4-50 mg/mL	4°C	Several weeks
Ultrapure Water or 50% Ethanol	4-50 mg/mL	-20°C	Up to 6 months[1][10]
Sterile Water	50-100 mg/mL	-20°C	Up to 1 year[11][12]
50% Ethanol	100 mg/mL	-20°C	12 months[5]

Experimental Protocols

Protocol 1: Preparation of a 50 mg/mL **Carbenicillin Disodium** Stock Solution

This protocol details the preparation of a 1000X stock solution.

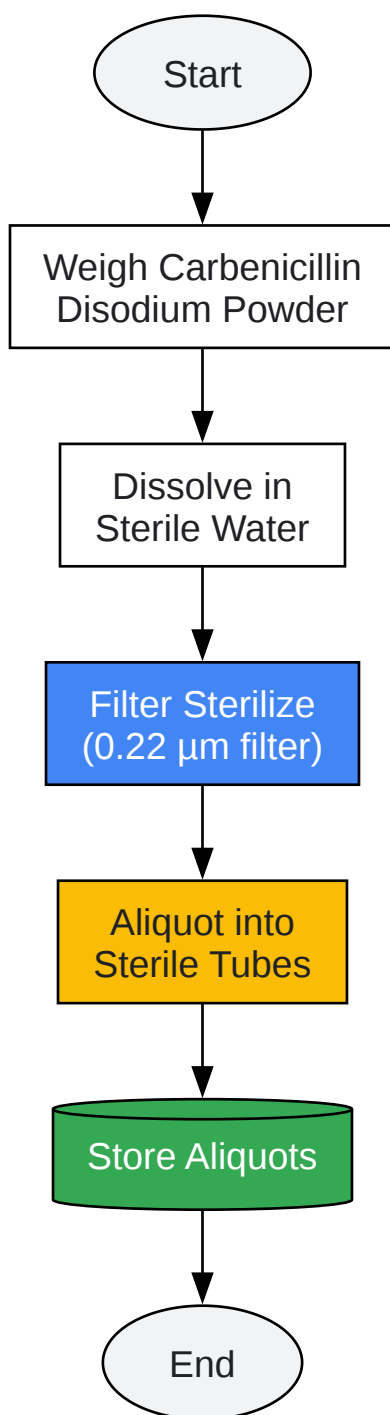
Materials:

- **Carbenicillin Disodium** salt
- Ultrapure sterile water
- Sterile conical tubes (15 mL and 50 mL)
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes for aliquots

Procedure:

- In a sterile environment, weigh out 1 g of **Carbenicillin Disodium** powder.
- Transfer the powder to a sterile 50 mL conical tube.
- Add 20 mL of ultrapure sterile water to the tube.

- Vortex until the powder is completely dissolved.
- Draw the solution into a sterile syringe.
- Attach a sterile 0.22 μm syringe filter to the syringe.
- Filter-sterilize the solution into a new sterile 50 mL conical tube. Do not autoclave Carbenicillin solutions.[\[1\]](#)
- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes.
- Label the aliquots clearly with the name, concentration, and date of preparation.
- Store the aliquots at -20°C for long-term storage.



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Caption: Workflow for preparing Carbenicillin stock solution.

Protocol 2: Assessment of Stock Solution Stability via Bioassay

This protocol provides a method to functionally assess the stability of a stored **Carbenicillin Disodium** stock solution.

Materials:

- Stored Carbenicillin stock solution
- Freshly prepared Carbenicillin stock solution (positive control)
- A sensitive strain of E. coli (e.g., DH5α)
- LB agar plates
- LB broth
- Spectrophotometer
- Incubator

Procedure:

- Prepare Bacterial Culture: Inoculate 5 mL of LB broth with a single colony of the sensitive E. coli strain and grow overnight at 37°C with shaking.
- Prepare Plating Culture: Dilute the overnight culture 1:100 in fresh LB broth and grow to an OD600 of ~0.4-0.6.
- Prepare Agar Plates:
 - Melt LB agar and cool to ~50-55°C.
 - Prepare a set of plates with varying concentrations of the stored Carbenicillin stock solution (e.g., 25 µg/mL, 50 µg/mL, 100 µg/mL).
 - Prepare a parallel set of plates using the freshly prepared Carbenicillin stock solution as a control.
 - Prepare a no-antibiotic control plate.

- Plate Bacteria: Spread 100 µL of the prepared E. coli culture onto each agar plate.
- Incubation: Incubate all plates overnight at 37°C.
- Analysis:
 - The no-antibiotic control plate should show confluent bacterial growth.
 - Compare the growth on the plates containing the stored Carbenicillin to the plates with the fresh Carbenicillin.
 - A significant increase in the number of colonies or the appearance of a bacterial lawn on the plates with the stored solution, especially at higher concentrations, indicates degradation of the antibiotic. The stored solution should inhibit growth at the same concentration as the fresh solution if it has remained stable.

Conclusion

Carbenicillin Disodium is a robust selection antibiotic, offering advantages in stability over ampicillin.[1][3][6] For optimal performance and reproducibility in experimental workflows, it is imperative to adhere to proper preparation and storage protocols. Stock solutions, when prepared with sterile technique and stored in aliquots at -20°C, can remain stable and effective for up to a year.[11][12] Regular functional assessment through bioassays is recommended to ensure the continued efficacy of long-term stored solutions.

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